

Application Notes and Protocols: Triethylvinylsilane as a Crosslinking Agent

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Compound of Interest

Compound Name: Triethylvinylsilane

Cat. No.: B072259

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Introduction

Triethylvinylsilane (TEVS), also known as vinyltriethoxysilane (VTES), is a bifunctional organosilane compound widely employed as a crosslinking agent in polymer chemistry. Its utility stems from the presence of two distinct reactive groups: a vinyl group that can participate in free-radical polymerization or grafting reactions, and three hydrolyzable ethoxy groups. This dual functionality allows for the formation of stable, three-dimensional polymer networks, significantly enhancing the thermal, mechanical, and chemical properties of various materials.

The primary mechanism of crosslinking with **triethylvinylsilane** involves a two-stage process. Initially, the vinyl group is incorporated into a polymer backbone, typically through a peroxide-initiated grafting reaction in the melt phase. Subsequently, the material is exposed to moisture, which hydrolyzes the ethoxy groups to form reactive silanol (-Si-OH) groups. These silanols then undergo a condensation reaction, forming stable siloxane bridges (-Si-O-Si-) between polymer chains, resulting in a crosslinked network. This moisture-curing process is often accelerated by a catalyst, such as dibutyltin dilaurate (DBTDL).

These application notes provide detailed protocols for the use of **triethylvinylsilane** as a crosslinking agent, with a focus on the well-established Sioplas® process for polyethylene.

Chemical and Physical Properties of Triethylvinylsilane

Property	Value
CAS Number	78-08-0
Molecular Formula	C ₈ H ₁₈ O ₃ Si
Molecular Weight	190.31 g/mol [1]
Appearance	Colorless liquid[1]
Density	0.903 g/cm ³ [1]
Boiling Point	160-161 °C[1]
Flash Point	34 °C[1]
Refractive Index	1.398 (at 20°C)[1]

Applications

Triethylvinylsilane is a versatile crosslinking agent with a broad range of applications, including:

- **Wire and Cable Insulation:** Crosslinked polyethylene (PEX) produced using **triethylvinylsilane** exhibits improved thermal stability and electrical insulation properties.[2]
- **Pipes and Tubing:** PEX pipes for hot and cold water applications benefit from the enhanced durability and chemical resistance imparted by silane crosslinking.[2]
- **Adhesives and Sealants:** It acts as an adhesion promoter and crosslinker in various formulations, improving the bond between organic and inorganic materials.[3]
- **Rubber Manufacturing:** **Triethylvinylsilane** is used in the production of silicone rubbers and other elastomers to improve their mechanical properties.[3]
- **Coatings:** It can be incorporated into coatings to enhance their durability, water resistance, and adhesion to substrates.[3]

Experimental Protocols

Protocol 1: Crosslinking of Polyethylene via the Sioplas® Process

This two-step protocol is a widely used industrial method for producing silane-crosslinked polyethylene (PEX).

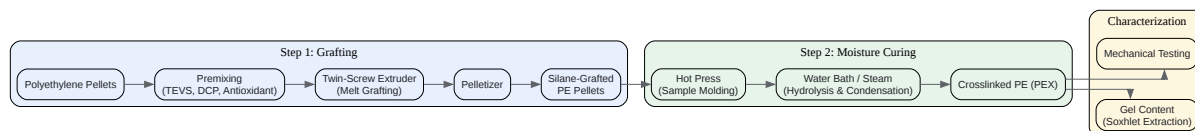
Materials:

- Low-density polyethylene (LDPE) or High-density polyethylene (HDPE)
- **Triethylvinylsilane (TEVS)**
- Dicumyl peroxide (DCP) - initiator
- Dibutyltin dilaurate (DBTDL) - catalyst
- Antioxidant (e.g., Irganox 1010)

Equipment:

- Twin-screw extruder
- Pelletizer
- Hot press
- Water bath or steam autoclave
- Soxhlet extraction apparatus
- Universal testing machine

Workflow Diagram:



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Caption: Workflow for the Sioplas® process.

Procedure:

Step 1: Silane Grafting

- Premixing: Prepare a liquid masterbatch by mixing **triethylvinylsilane**, dicumyl peroxide, and an antioxidant. The ratios will depend on the desired degree of crosslinking. A typical starting formulation is provided in the data tables below.
- Extrusion: Feed the polyethylene pellets into a twin-screw extruder. Set the temperature profile of the extruder from the feed zone to the die head (e.g., 160°C to 200°C).
- Injection: Once the polyethylene is molten and homogenized, inject the liquid masterbatch into the polymer melt within the extruder.
- Mixing and Reaction: Ensure thorough mixing within the extruder to achieve uniform grafting of the **triethylvinylsilane** onto the polyethylene backbone. The residence time in the extruder is a critical parameter to control the extent of grafting.
- Pelletizing: Extrude the molten, silane-grafted polyethylene strand, cool it in a water bath, and pelletize it.

Step 2: Moisture Curing (Crosslinking)

- **Catalyst Compounding:** The silane-grafted polyethylene pellets are typically compounded with a catalyst masterbatch containing dibutyltin dilaurate.
- **Sample Preparation:** Mold the catalyst-compounded pellets into the desired shape (e.g., sheets, tensile bars) using a hot press at a temperature above the melting point of the polyethylene (e.g., 180°C).
- **Curing:** Immerse the molded samples in a hot water bath (e.g., 80-95°C) for a specified period (e.g., 8-24 hours). Alternatively, expose the samples to steam in an autoclave. During this step, the ethoxy groups on the silane hydrolyze and condense to form siloxane crosslinks.

Protocol 2: Characterization of Crosslinked Polyethylene

A. Gel Content Determination

The gel content is a measure of the degree of crosslinking and is determined by solvent extraction.

- Accurately weigh a small piece (approximately 0.2-0.3 g) of the crosslinked polyethylene sample (W_{initial}).
- Place the sample in a stainless-steel mesh cage.
- Perform Soxhlet extraction with boiling xylene for 12-24 hours to dissolve the non-crosslinked (soluble) fraction.
- Remove the cage and dry the remaining insoluble gel in a vacuum oven at 80°C to a constant weight (W_{final}).
- Calculate the gel content using the following formula: $\text{Gel Content (\%)} = (W_{\text{final}} / W_{\text{initial}}) * 100$

B. Mechanical Properties

Determine the tensile properties of the crosslinked polyethylene according to ASTM D638.

- Use a universal testing machine to measure the tensile strength, elongation at break, and Young's modulus of the dumbbell-shaped specimens.
- Conduct the tests at a specified crosshead speed (e.g., 50 mm/min).

Quantitative Data

The following tables provide representative data on the effect of vinylsilane concentration on the properties of crosslinked polyethylene. Note that these data are for vinyltrimethoxysilane (VTMS), which is structurally similar to **triethylvinylsilane** and exhibits a comparable crosslinking mechanism. The general trends are expected to be similar for TEVS.

Table 1: Effect of Vinylsilane Concentration on Gel Content and Storage Modulus of Crosslinked High-Molecular-Weight Polyethylene (HMWPE)

VTMOS Concentration (wt%)	Gel Content (%)	Storage Modulus (E') at 180°C (MPa)
0	0.98	-
0.5	8.69	0.4331
1.0	29.23	0.5565
1.5	57.54	0.7241

Data adapted from Rocha et al. (2016). The study used HMWPE, 0.01 wt% DCP, and 0.05 wt% tin catalyst.[\[2\]](#)[\[3\]](#)[\[4\]](#)

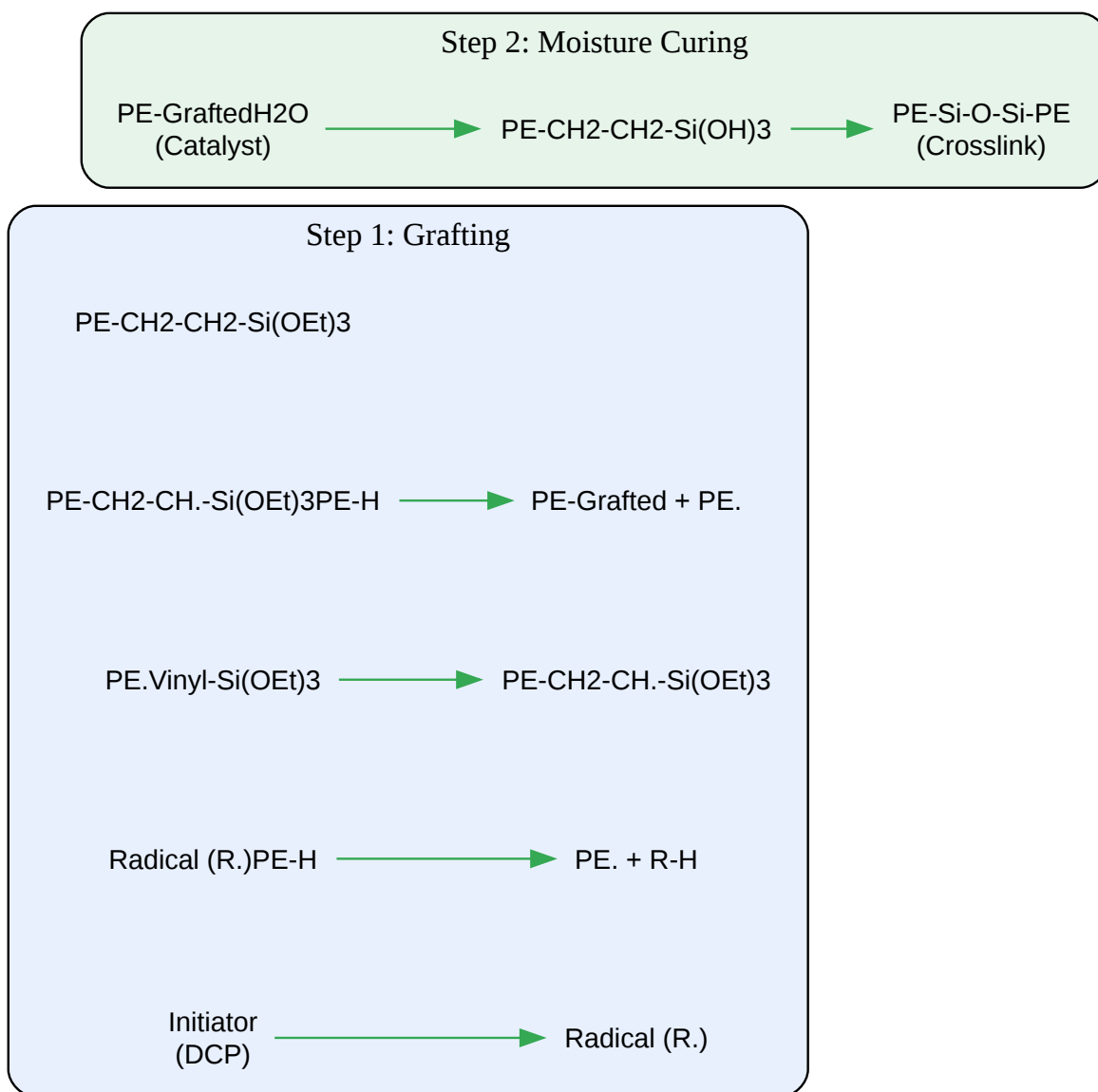
Table 2: Effect of Vinylsilane Concentration on Tensile Properties of Crosslinked HMWPE

VTMOS Concentration (wt%)	Young's Modulus (MPa)	Yield Strength (MPa)	Tensile Strength at Break (MPa)	Elongation at Break (%)
0	1024	22.8	32.3	483
0.5	693	21.6	30.6	450
1.0	682	22.9	31.9	457
1.5	680	22.8	32.2	456

Data adapted from Rocha et al. (2016).[\[2\]](#)[\[4\]](#)

Reaction Mechanism

The crosslinking of polyethylene with **triethylvinylsilane** proceeds through a free-radical grafting step followed by a moisture-curing step.



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Caption: Silane crosslinking mechanism.

Explanation of the Mechanism:

- Initiation: The peroxide initiator (e.g., DCP) decomposes upon heating to form free radicals.

- Abstraction: The free radical abstracts a hydrogen atom from the polyethylene chain, creating a polymer radical.
- Grafting: The polymer radical adds across the double bond of the **triethylvinylsilane** molecule, grafting the silane moiety onto the polyethylene backbone.
- Chain Transfer: The resulting radical can abstract a hydrogen from another polyethylene chain, propagating the grafting process.
- Hydrolysis: In the presence of water and a catalyst, the ethoxy groups (-OEt) on the grafted silane hydrolyze to form silanol groups (-OH).
- Condensation: The silanol groups on adjacent polymer chains condense to form stable siloxane (-Si-O-Si-) bridges, creating a crosslinked network.

Conclusion

Triethylvinylsilane is an effective crosslinking agent for a variety of polymers, most notably polyethylene. The Sioplas® process, involving peroxide-initiated grafting followed by moisture curing, provides a versatile and cost-effective method for producing crosslinked materials with enhanced thermal, mechanical, and chemical properties. The degree of crosslinking and the final properties of the material can be tailored by adjusting the concentrations of **triethylvinylsilane**, initiator, and catalyst, as well as the curing conditions. The protocols and data presented here provide a comprehensive guide for researchers and professionals in the development of advanced polymer materials.

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